

"N-(4-Bromobenzyl)-N-ethylethanamine CAS number and molecular weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(4-Bromobenzyl)-N-ethylethanamine*

Cat. No.: *B1625017*

[Get Quote](#)

An In-Depth Technical Guide to N-(4-Bromobenzyl)-N-ethylethanamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(4-Bromobenzyl)-N-ethylethanamine**, a key chemical intermediate in pharmaceutical and agrochemical research. This document details its chemical properties, synthesis methodologies, and potential applications in drug discovery, with a focus on its role as a versatile scaffold for the development of novel therapeutic agents.

Core Compound Specifications

N-(4-Bromobenzyl)-N-ethylethanamine is a tertiary amine featuring a 4-bromobenzyl group attached to a diethylamine moiety. This structure offers two reactive sites: the nucleophilic tertiary amine and the C-Br bond on the aromatic ring, which is amenable to various cross-coupling reactions.

Parameter	Value	Reference
CAS Number	4885-19-2	[1]
Molecular Weight	242.16 g/mol	[1]
Molecular Formula	C ₁₁ H ₁₆ BrN	

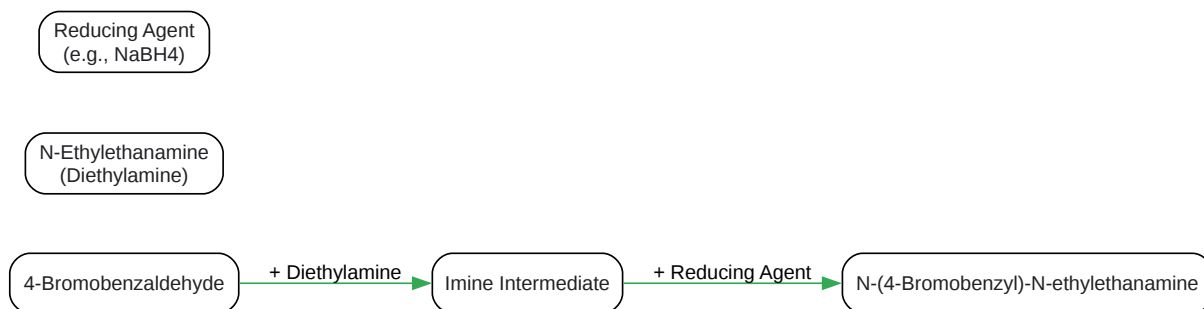
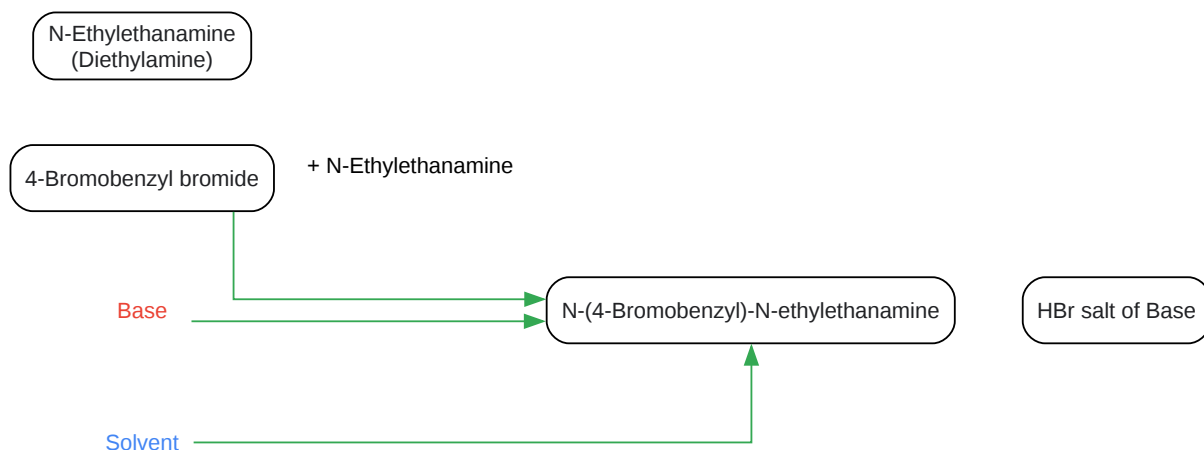
Synthesis Methodologies

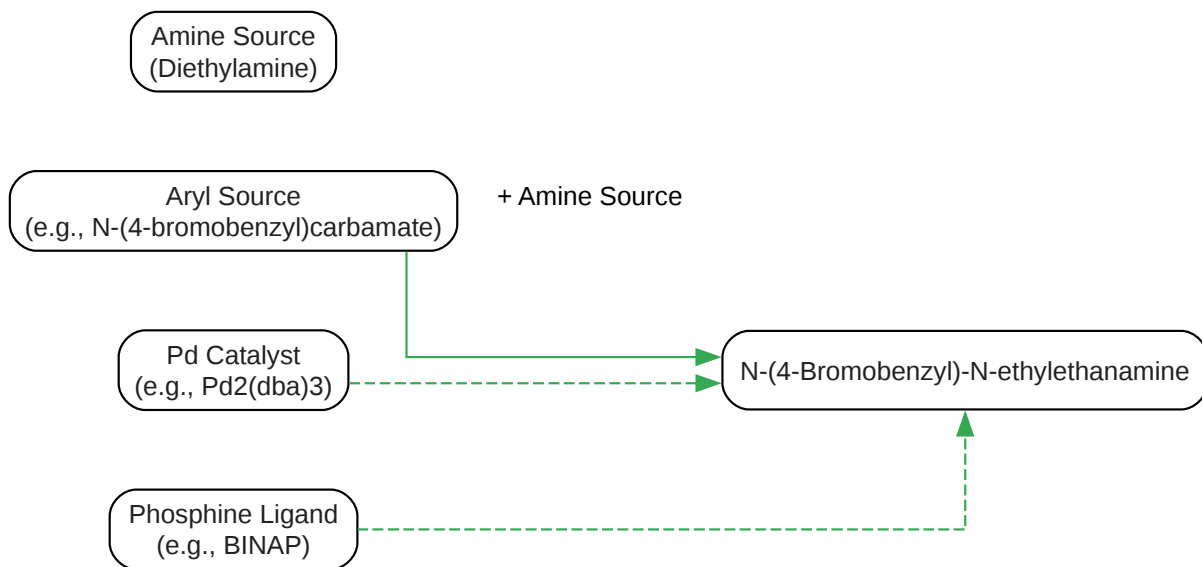
The synthesis of **N-(4-Bromobenzyl)-N-ethylethanamine** can be achieved through several strategic pathways, each offering distinct advantages in terms of yield, scalability, and cost-effectiveness. The three primary methods are direct alkylation, reductive amination, and palladium-catalyzed coupling.[1]

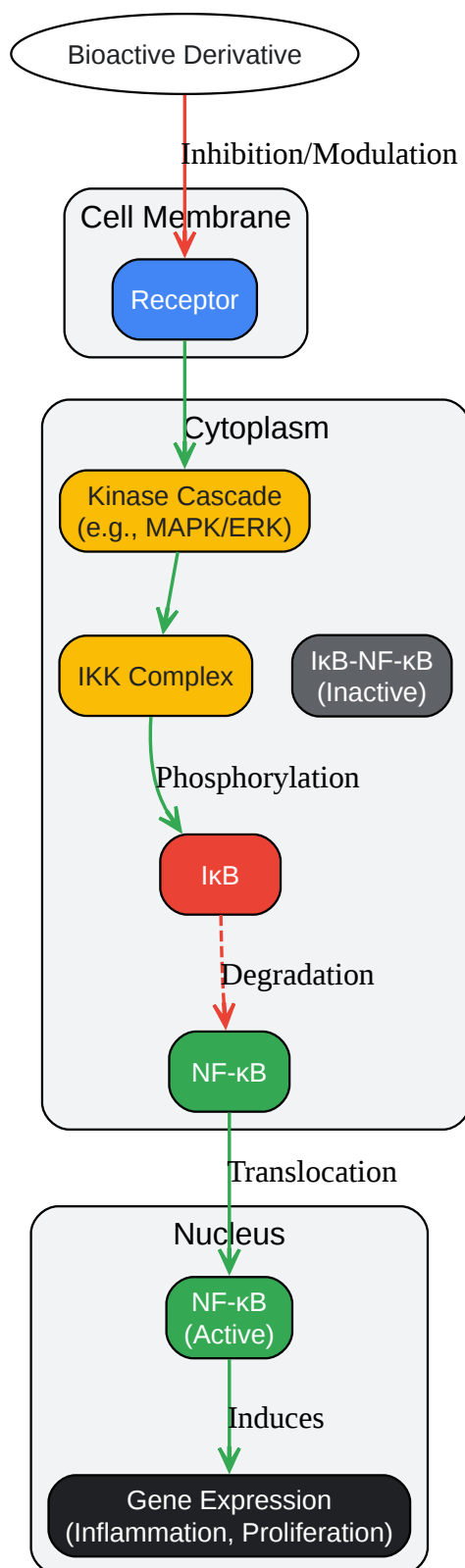
Direct Alkylation

This is a straightforward and common method for the synthesis of **N-(4-Bromobenzyl)-N-ethylethanamine**, often preferred for large-scale production due to the availability of reagents and a simple work-up procedure.[1]

Reaction Scheme:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(4-Bromobenzyl)-N-ethylethanamine | 4885-19-2 | Benchchem [benchchem.com]
- To cite this document: BenchChem. ["N-(4-Bromobenzyl)-N-ethylethanamine CAS number and molecular weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1625017#n-4-bromobenzyl-n-ethylethanamine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com